

In-Depth Technical Guide: Water Retention Capacity of Amberlite™ SR1L Na

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Compound of Interest		
Compound Name:	Amberlite SR1L NA	
Cat. No.:	B1592796	Get Quote

This technical guide provides a comprehensive overview of the water retention capacity of Amberlite™ SR1L Na, a strong acid cation exchange resin. It is intended for researchers, scientists, and drug development professionals who utilize ion exchange resins and require a thorough understanding of their physical properties. This document details the quantitative specifications, the experimental protocol for determining water retention, and a logical workflow for its primary application.

Introduction to Amberlite™ SR1L Na

Amberlite™ SR1L Na is a gel-type, strong acid cation exchange resin based on a sulfonated polystyrene-divinylbenzene copolymer.[1] It is primarily employed in water softening applications to exchange hardness ions, such as calcium (Ca²+) and magnesium (Mg²+), for sodium (Na+) ions.[2][3] Its key characteristics include excellent physical, chemical, and thermal stability, high exchange capacity, and good ion exchange kinetics.[1] The water retention capacity is a critical parameter that influences the resin's performance, including its exchange capacity and mechanical strength.

Quantitative Data

The physical and chemical properties of Amberlite[™] SR1L Na are summarized in the table below. This data is compiled from manufacturer specifications and provides a clear overview of the resin's characteristics.



Property	Value	Reference
Physical Form	Amber, translucent, spherical beads	[1]
Matrix	Gel, Styrene-divinylbenzene copolymer	[1]
Functional Group	Sulfonic acid	[1]
Ionic Form as Shipped	Na ⁺	[1]
Total Exchange Capacity	≥ 1.90 eq/L	[1]
Water Retention Capacity	41 – 49%	[1]
Particle Diameter	600 – 800 μm	[1]
Shipping Weight	808 g/L	[1]
Maximum Operating Temperature	120°C (248°F)	[1]

Experimental Protocols

Determination of Water Retention Capacity (Based on ASTM D2187, Test Method B)

The standard method for determining the water retention capacity of particulate ion-exchange resins is outlined in ASTM D2187, Test Method B.[4][5][6][7] This method determines the amount of water retained by the resin after it has been conditioned and dried to a constant weight.

Apparatus:

- Analytical balance, sensitive to 0.1 mg
- Drying oven, capable of maintaining a temperature of 105 ± 2°C
- · Weighing bottle with a ground-glass stopper



- Desiccator with a suitable desiccant
- Beakers and other standard laboratory glassware

Procedure:

- Sample Pretreatment:
 - A representative sample of the Amberlite™ SR1L Na resin is obtained.
 - The resin is converted to the sodium (Na+) form by treating it with a sodium chloride solution to ensure uniformity. This step is crucial as the ionic form affects the water content.[4][5]
 - The pretreated resin is thoroughly rinsed with deionized water to remove any excess regenerant.
- Initial Weighing:
 - A clean, dry weighing bottle is weighed to the nearest 0.1 mg (W₁).
 - Approximately 5 grams of the pretreated and rinsed resin is transferred to the weighing bottle.
 - The weighing bottle with the wet resin sample is weighed to the nearest 0.1 mg (W₂).
- Drying:
 - The weighing bottle containing the resin is placed in the drying oven, with the stopper removed and placed alongside the bottle.
 - The sample is dried at 105 ± 2°C for a minimum of 16 hours, or until a constant weight is achieved.
- Final Weighing:
 - After drying, the weighing bottle and its contents are transferred to a desiccator to cool to room temperature.



Once cooled, the weighing bottle with the dried resin is weighed to the nearest 0.1 mg
 (W₃).

Calculation:

The water retention capacity is calculated as a percentage of the wet resin weight using the following formula:

Water Retention Capacity (%) = $[(W_2 - W_3) / (W_2 - W_1)] \times 100$

Where:

- W₁ = Weight of the empty weighing bottle
- W₂ = Weight of the weighing bottle and the wet resin sample
- W₃ = Weight of the weighing bottle and the dried resin sample

Visualization of Logical Workflows

The following diagrams illustrate the general workflow for the application of Amberlite™ SR1L Na in water softening and the experimental procedure for determining its water retention capacity.

Caption: Water Softening and Regeneration Workflow for Amberlite™ SR1L Na.

Caption: Experimental Workflow for Determining Water Retention Capacity.

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